

An In-depth Technical Guide to the Physicochemical Properties of Octyl Benzoate

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Compound of Interest

Compound Name: Octyl benzoate

Cat. No.: B135416

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Octyl benzoate (CAS No. 94-50-8) is an organic compound, specifically the ester of n-octanol and benzoic acid. It is a colorless to pale straw-colored, slightly viscous liquid with a characteristic fruity, balsamic odor. Widely utilized in the fragrance and cosmetic industries, **octyl benzoate** is also gaining attention in the pharmaceutical sector for its potential applications in drug delivery systems, primarily as a solvent and a skin penetration enhancer. Its lipophilic nature and interaction with skin lipids make it a subject of interest for topical and transdermal drug formulations. This technical guide provides a comprehensive overview of the core physicochemical properties of **octyl benzoate**, detailed experimental protocols for their determination, and an exploration of its role in drug delivery.

Physicochemical Properties

The physicochemical properties of **octyl benzoate** are crucial for its formulation and application in various fields. A summary of these properties is presented in the table below.

| Property | Value | Reference(s) |
|--------------------------------|---|--------------|
| Molecular Formula | $C_{15}H_{22}O_2$ | |
| Molecular Weight | 234.33 g/mol | |
| Appearance | Colorless to very pale straw-colored, slightly viscous liquid | |
| Odor | Fruity, balsamic | |
| Density | 0.9614 - 0.9679 g/cm ³ at 15-20 °C | |
| Boiling Point | 305.0 - 305.5 °C at 760 mmHg 182-183 °C at 21 Torr | |
| Melting Point | Not available | |
| Flash Point | 135.0 - 140.63 °C | |
| Water Solubility | 0.9178 mg/L at 25 °C (estimated) | |
| | Practically insoluble | |
| Solubility in Organic Solvents | Soluble in alcohol and oils | |
| LogP (o/w) | 5.691 - 5.7 (estimated) | |
| Refractive Index (nD) | 1.4880 - 1.491 at 20 °C | |
| Vapor Pressure | 0.000312 mmHg at 25 °C (estimated) | |

Experimental Protocols

Synthesis of Octyl Benzoate via Azeotropic Esterification

The most common method for synthesizing **octyl benzoate** is the Fischer esterification of benzoic acid with n-octanol, often employing azeotropic distillation to remove water and drive the reaction to completion.

Materials:

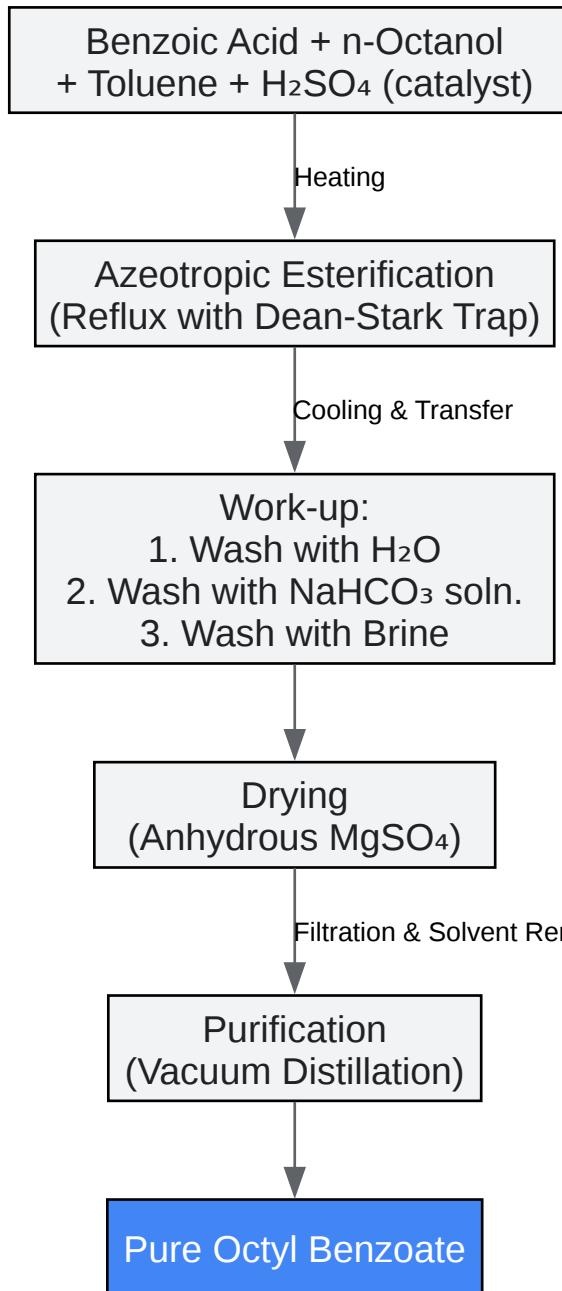
- Benzoic acid
- n-Octanol
- Toluene (or another suitable azeotropic agent)
- Concentrated sulfuric acid (catalyst)
- 5% Sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Round-bottom flask, Dean-Stark apparatus, reflux condenser, separatory funnel, distillation apparatus

Procedure:

- In a round-bottom flask, combine benzoic acid, a molar excess of n-octanol, and toluene.
- Carefully add a catalytic amount of concentrated sulfuric acid.
- Assemble the Dean-Stark apparatus and reflux condenser with the flask.
- Heat the mixture to reflux. The water produced during the reaction will be collected in the Dean-Stark trap as an azeotrope with toluene.
- Continue the reaction until no more water is collected in the trap, indicating the completion of the esterification.
- Cool the reaction mixture to room temperature.
- Transfer the mixture to a separatory funnel and wash sequentially with water and 5% sodium bicarbonate solution to neutralize the acidic catalyst and remove any unreacted benzoic acid.
- Wash again with water and then with brine.

- Dry the organic layer over anhydrous magnesium sulfate.
- Filter to remove the drying agent and remove the toluene by rotary evaporation.
- Purify the crude **octyl benzoate** by vacuum distillation to obtain the final product.

Synthesis of Octyl Benzoate Workflow

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Caption: Workflow for the synthesis of **octyl benzoate**.

Determination of Physicochemical Properties

a) Solubility Determination (Qualitative and Quantitative)

Qualitative Method:

- Place a small, accurately weighed amount of **octyl benzoate** into a test tube.
- Add a measured volume of the solvent (e.g., water, ethanol) in small increments.
- After each addition, vigorously agitate the mixture using a vortex mixer.
- Observe for the formation of a clear, homogeneous solution, indicating solubility.

Quantitative Method (Shake-Flask Method):

- Prepare a supersaturated solution of **octyl benzoate** in the desired solvent at a constant temperature.
- Agitate the mixture for an extended period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Allow the undissolved solute to settle.
- Carefully withdraw a known volume of the supernatant.
- Determine the concentration of **octyl benzoate** in the supernatant using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) or UV-Vis spectroscopy
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